

# Personal protective equipment for handling 6-Fluorochroman-4-amine hydrochloride

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## Compound of Interest

Compound Name: 6-Fluorochroman-4-amine  
hydrochloride

Cat. No.: B070206

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## Essential Safety and Handling Guide for 6-Fluorochroman-4-amine Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Fluorochroman-4-amine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Safety Data

**6-Fluorochroman-4-amine hydrochloride** is a chemical compound that requires careful handling due to its potential health hazards. Based on data for the closely related (S)-6-Fluorochroman-4-amine, this compound is harmful if swallowed and can cause skin and eye irritation<sup>[1]</sup>.

Property	Value	Source
Molecular Formula	C9H11ClFNO	[2][3]
Molecular Weight	203.64 g/mol	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation	[1]
GHS Precautionary Statements	P264, P270, P280, P301+P317, P302+P352, P305+P351+P338, P332+P317, P337+P317, P362+P364, P501	[1]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to mitigate the risks associated with handling this compound. The following PPE is mandatory:

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn over safety glasses, especially when there is a risk of splashing or dust generation[4][5].
- Skin Protection:
  - Gloves: Double-gloving is recommended. Use a disposable nitrile glove as the inner layer for incidental contact[6]. For extended contact or when handling the pure compound, an outer glove made of neoprene or viton is advised due to their good resistance to aromatic and chlorinated compounds[6][7]. Butyl rubber gloves should be avoided as they offer poor protection against halogenated hydrocarbons[6][7][8]. Always inspect gloves for tears or punctures before use and dispose of them properly after handling the chemical[4].
  - Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned to protect against splashes and dust[5].

- Protective Clothing: Full-length pants and closed-toe shoes are required to ensure no skin is exposed[5].
- Respiratory Protection: If there is a potential for aerosol or dust generation, a NIOSH-approved respirator is required. All respirator use must adhere to a comprehensive respiratory protection program, including fit testing and training[5].

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for the safe handling of **6-Fluorochroman-4-amine hydrochloride**.

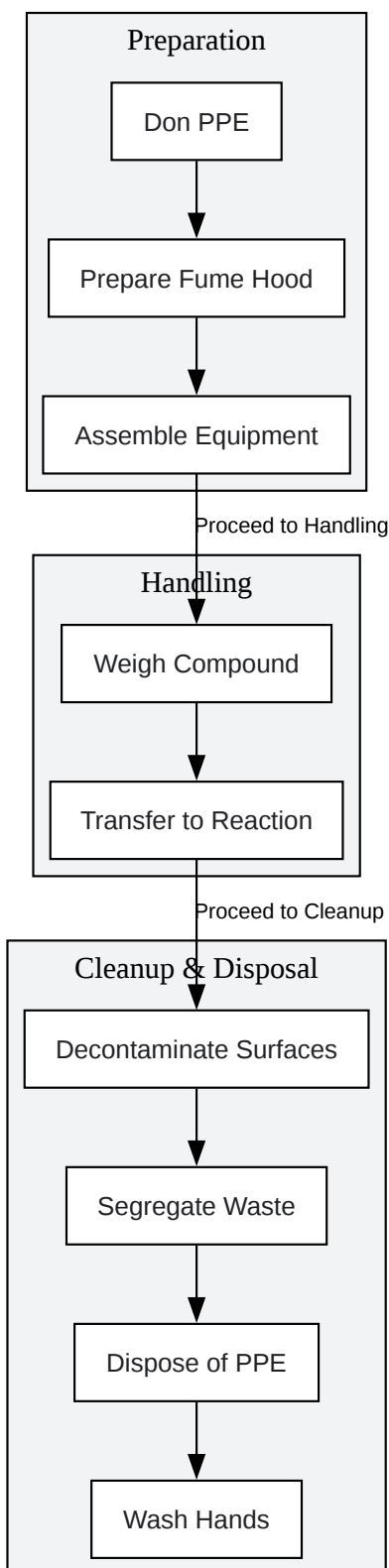
- Preparation:
  - Work within a certified chemical fume hood to minimize inhalation exposure[5].
  - Ensure all necessary PPE is correctly worn before handling the chemical.
  - Have an emergency eyewash station and safety shower readily accessible.
  - Prepare all necessary equipment (spatulas, weigh boats, glassware) within the fume hood.
- Weighing and Transfer:
  - Handle the solid compound carefully to avoid generating dust.
  - Use a micro-spatula for transferring small quantities.
  - If transferring to a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
  - Thoroughly decontaminate all surfaces and equipment after use.
  - Remove and dispose of outer gloves first, followed by inner gloves, using the proper removal technique to avoid skin contact[4].
  - Wash hands thoroughly with soap and water after completing the work[4][5].

## Disposal Plan

Proper disposal of **6-Fluorochroman-4-amine hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** As a halogenated organic compound, all waste containing **6-Fluorochroman-4-amine hydrochloride** must be segregated from non-halogenated waste streams<sup>[6]</sup>.
- **Waste Collection:**
  - Collect all solid waste (contaminated weigh boats, gloves, etc.) in a dedicated, clearly labeled hazardous waste container.
  - Collect all liquid waste (solutions containing the compound) in a separate, sealed, and properly labeled container for halogenated organic waste.
- **Labeling and Storage:**
  - Label all waste containers with "Hazardous Waste," the full chemical name, and the approximate concentration.
  - Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Final Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of this chemical down the drain.

## Safe Handling Workflow



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Caption: Workflow for safely handling **6-Fluorochroman-4-amine hydrochloride**.

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## References

- 1. (S)-6-Fluorochroman-4-amine | C<sub>9</sub>H<sub>10</sub>FNO | CID 46911904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. (R)-6-Fluorochroman-4-amine hydrochloride, CasNo.911826-09-0 Bide Pharmatech Ltd China (Mainland) [bidepharmatech.lookchem.com]
- 4. angenechemical.com [angenechemical.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 7. safety.caltech.edu [safety.caltech.edu]
- 8. dess.uccs.edu [dess.uccs.edu]
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